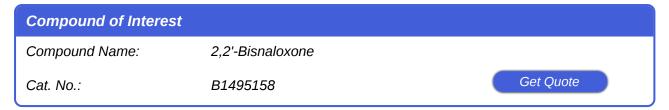


Technical Guide: Physicochemical Properties of 2,2'-Bisnaloxone

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the core physicochemical properties of **2,2'- Bisnaloxone**, a known impurity in naloxone preparations. The data presented is compiled from various chemical and pharmaceutical reference sources.

Chemical Identity and Molecular Weight

2,2'-Bisnaloxone, also known as dimeric naloxone or Naloxone EP Impurity E, is a substance that can be found in commercial preparations of the opioid antagonist naloxone[1][2][3]. Its presence may impact the purity and potency of the final drug product[1].

The key identification and molecular data for **2,2'-Bisnaloxone** are summarized in the table below.

| Parameter | Value | References |
|-------------------|--------------|--------------------|
| Molecular Weight | 652.73 g/mol | [3][4][5][6][7] |
| Formula Weight | 652.7 | [2] |
| Molecular Formula | C38H40N2O8 | [2][3][4][5][6][7] |
| CAS Number | 211738-08-8 | [1][2][4] |



Physicochemical Properties

A summary of the known physical and chemical properties of **2,2'-Bisnaloxone** is provided below.

| Property | Description | References |
|------------------------------|--|------------|
| Appearance | White to beige or yellow crystalline solid | [1][3] |
| Solubility | Slightly soluble in chloroform, DMSO, and methanol. Almost insoluble in water. | [1][2] |
| UV Maximum Absorption (λmax) | 229, 275 nm | [2] |
| Storage Temperature | -10 to -25°C or -20°C | [2][7] |
| Stability | Stable at room temperature and pressure, but may decompose under high temperature or light. Reported to be stable for at least 4 years when stored at -20°C. | [1][2] |

Experimental Considerations

Currently, there is limited publicly available information regarding detailed experimental protocols for the specific synthesis of **2,2'-Bisnaloxone**, as it is primarily considered an impurity formed during the production of naloxone[1]. The focus in the literature is more on its detection and control in naloxone drug products[1].

Similarly, there is a lack of information on the involvement of **2,2'-Bisnaloxone** in specific biological signaling pathways. Its primary characterization is as a chemical entity related to naloxone, and extensive biological activity studies do not appear to be widely published.

Due to the absence of detailed experimental workflows or established signaling pathway interactions in the available literature, the creation of corresponding diagrams is not feasible at



this time. Researchers investigating this molecule may need to develop their own methodologies for synthesis and biological characterization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. chembk.com [chembk.com]
- 2. caymanchem.com [caymanchem.com]
- 3. 2,2'-Bisnaloxone | CymitQuimica [cymitquimica.com]
- 4. 2,2'-Bisnaloxone | CAS 211738-08-8 | LGC Standards [lgcstandards.com]
- 5. GSRS [precision.fda.gov]
- 6. 2,2-Bisnaloxone | C38H40N2O8 | CID 146156030 PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 2,2'-Bisnaloxone Pharmaceutical Secondary Standard CRM [sigmaaldrich.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2,2'-Bisnaloxone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1495158#molecular-weight-of-2-2-bisnaloxone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com